

Independent Verification of S4 (Andarine) Activity: A Comparative Guide for Researchers

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Compound of Interest		
Compound Name:	K4-S4	
Cat. No.:	B1576300	Get Quote

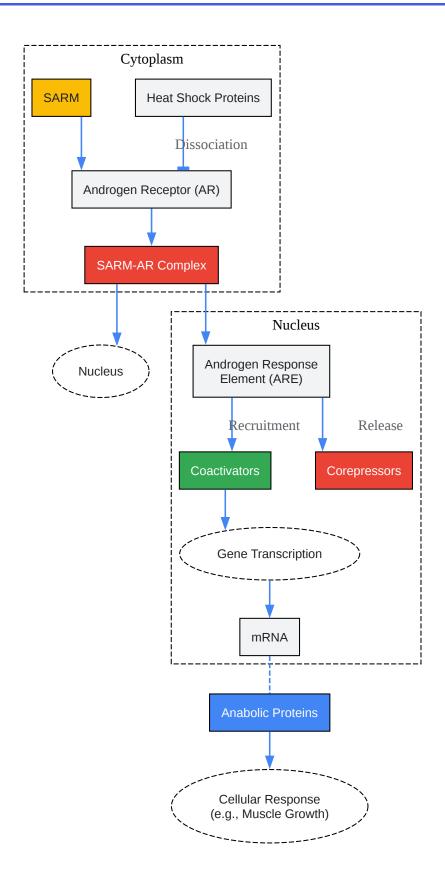
This guide provides an objective comparison of the selective androgen receptor modulator (SARM) S4 (Andarine) with other relevant alternatives, supported by experimental data from preclinical studies. It is intended for researchers, scientists, and drug development professionals interested in the comparative pharmacology of these compounds.

Mechanism of Action of SARMs

Selective Androgen Receptor Modulators (SARMs) are a class of therapeutic compounds with anabolic properties similar to anabolic steroids, but with reduced androgenic effects in prostate and other non-target tissues.[1] SARMs bind to the androgen receptor (AR) and modulate its activity in a tissue-selective manner.[1][2] This selective activation of the AR in tissues like muscle and bone is what drives their therapeutic potential for conditions such as muscle wasting, osteoporosis, and cachexia.[3]

Below is a diagram illustrating the general signaling pathway of SARMs.









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References

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